

Section 1: Hazard Identification and Global Harmonized System (GHS) Classification

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Compound of Interest

Compound Name: (2,4-Dichloro-6-hydroxyphenyl)boronic acid

Cat. No.: B1389283

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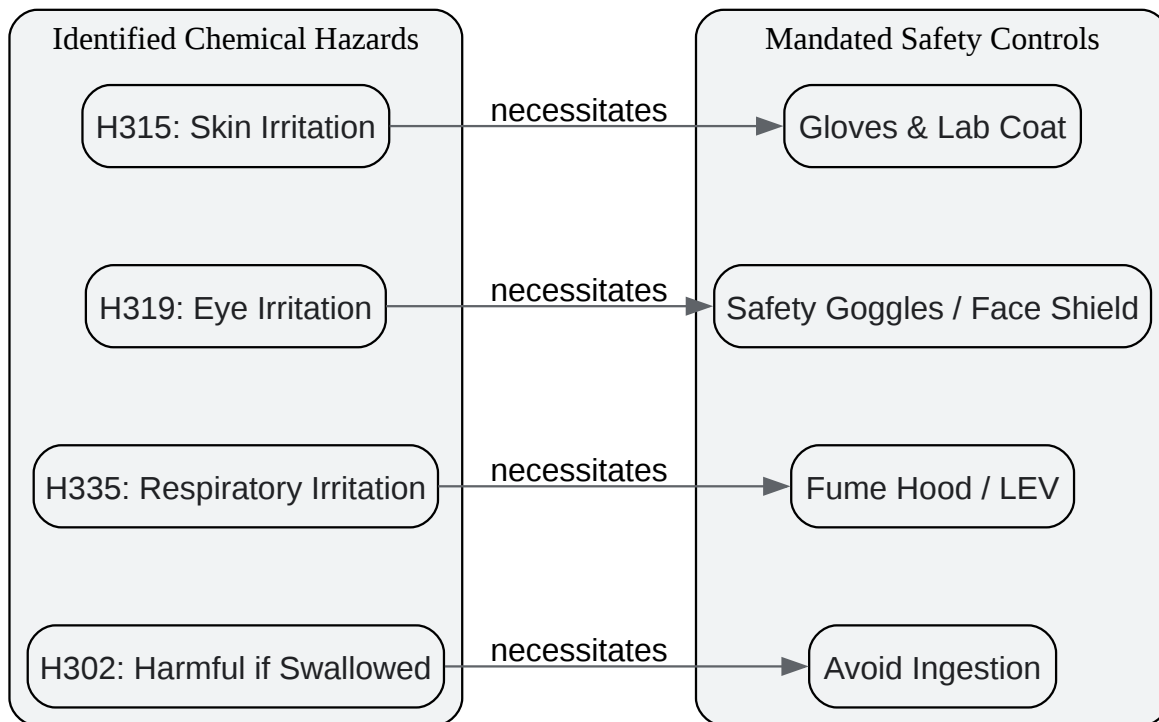
(2,4-Dichloro-6-hydroxyphenyl)boronic acid is classified as a hazardous substance. The primary risks involve irritation to the skin, eyes, and respiratory system, as well as oral toxicity. [5] The causality behind these classifications stems from the compound's ability to interact with biological macromolecules, a property related to its function as a Lewis acid and its capacity for covalent bonding.

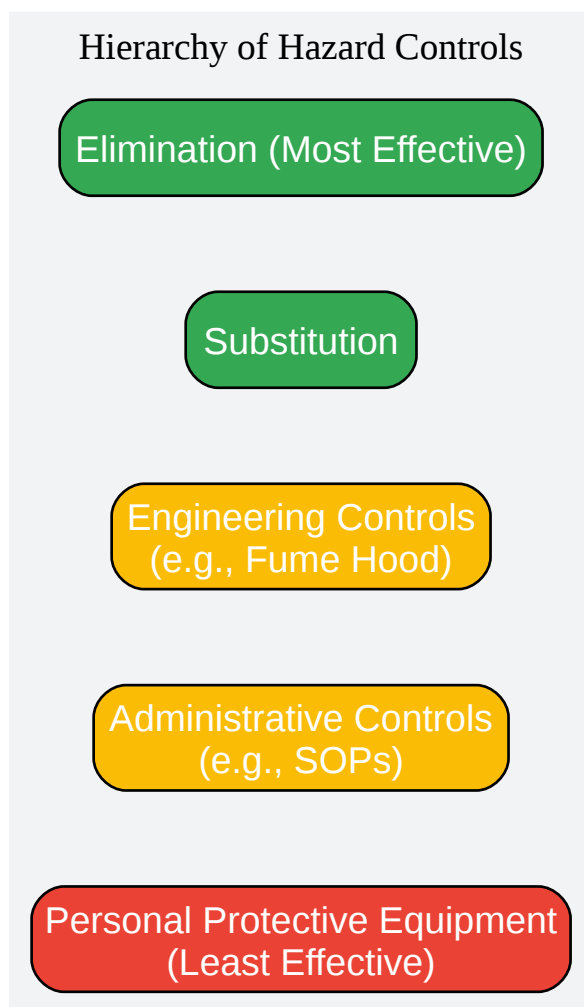
Table 1: GHS Hazard Classification Summary

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[6]
Skin Corrosion / Irritation	Category 2	H315: Causes skin irritation[6][7][8]
Serious Eye Damage / Eye Irritation	Category 2A	H319: Causes serious eye irritation[6][7][8]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation[5][6]

Signal Word:Warning[8]

The logical flow from hazard identification to laboratory practice is critical. The identified hazards directly dictate the minimum required personal protective equipment (PPE) and engineering controls detailed in subsequent sections.





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